

# Proper Disposal of CE(20:0) (Cholesteryl Arachidate)

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## Compound of Interest

Compound Name: CE(20:0)

Cat. No.: B3026250

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Essential guidance for the safe and compliant disposal of **CE(20:0)** in a laboratory setting.

For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a clear, step-by-step procedure for the disposal of **CE(20:0)** (Cholesteryl Arachidate, CAS No. 2573-03-7), ensuring compliance with safety regulations and the protection of personnel and the environment.

While **CE(20:0)** is not classified as a hazardous waste, it is imperative to handle its disposal with care due to its potential for skin, eye, and respiratory irritation.<sup>[1]</sup> Adherence to the following procedures will mitigate risks and ensure proper waste management.

## Summary of Key Data

For quick reference, the following table summarizes essential information regarding **CE(20:0)**:

Parameter	Value	Reference
Chemical Name	Cholesteryl Arachidate	[2]
Synonyms	CE(20:0), Cholesteryl eicosanoate	[2][3]
CAS Number	2573-03-7	[2][3]
Physical State	Solid	[4]
Known Hazards	May cause skin, eye, and respiratory irritation	[1]
Primary Disposal Route	Approved Waste Disposal Plant	[1][5]

## Experimental Protocol: Disposal Procedure

This protocol outlines the necessary steps for the proper disposal of **CE(20:0)**.

1. Personal Protective Equipment (PPE): Before handling **CE(20:0)** for disposal, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Segregation:

- Do not mix **CE(20:0)** waste with other chemical waste streams unless explicitly permitted by your institution's waste management guidelines.
- Collect all solid **CE(20:0)** waste, including contaminated consumables (e.g., weigh boats, pipette tips), in a designated, compatible waste container.

3. Waste Container Labeling:

- Clearly label the waste container with the following information:

- "Non-Hazardous Waste"
- "**CE(20:0)** (Cholesteryl Arachidate)"
- CAS Number: 2573-03-7
- Accumulation Start Date
- Principal Investigator/Laboratory Contact Information

#### 4. Storage:

- Store the sealed waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.

#### 5. Disposal:

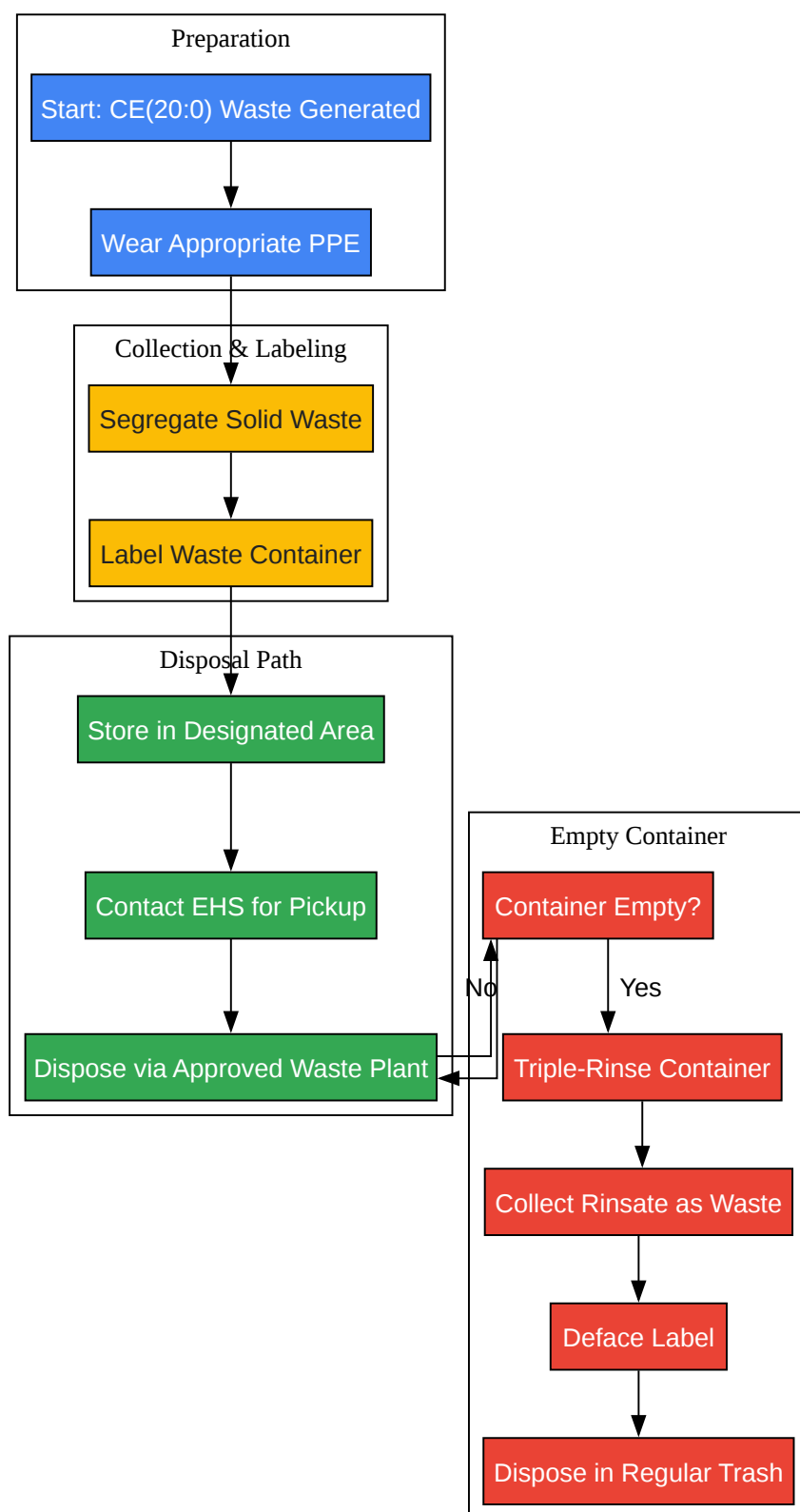
- The primary and recommended method for the disposal of **CE(20:0)** is through an approved waste disposal plant.[\[1\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste.
- Follow all institutional procedures for waste pickup requests.

#### 6. Empty Container Disposal:

- For the original product container to be considered "empty" and disposed of in the regular trash, it must be triple-rinsed with a suitable solvent.
- The rinsate from this cleaning process must be collected and disposed of as chemical waste.
- Once triple-rinsed and completely dry, deface or remove the original label before placing the container in the appropriate recycling or trash receptacle, in accordance with institutional policy.

## Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **CE(20:0)**.



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Caption: Workflow for the proper disposal of **CE(20:0)**.

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